

ENPP3 Inhibitor 1: A Comparative Selectivity Profile Against ENPP1 and Other Ectonucleotidases

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Compound of Interest

Compound Name: *ENPP3 Inhibitor 1*

Cat. No.: *B10830466*

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This guide provides a detailed comparison of the selectivity profile of **ENPP3 Inhibitor 1** against its close homolog ENPP1 and other key ectonucleotidases. The information presented herein is compiled from publicly available experimental data to assist researchers in evaluating this inhibitor for their specific applications.

Executive Summary

ENPP3 Inhibitor 1 (CAS 333413-02-8) is a potent and selective inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 3 (ENPP3). Experimental data demonstrates significant selectivity for ENPP3 over ENPP1. While qualitative statements regarding its selectivity against other ectonucleotidases exist, specific quantitative data for a broader panel of these enzymes is not consistently available in the public domain. In addition to its primary target, this inhibitor has been shown to potently inhibit carbonic anhydrases II and IX.

Selectivity Profile: Quantitative Analysis

The inhibitory activity of **ENPP3 Inhibitor 1** has been quantified against ENPP3 and ENPP1, revealing a strong preference for ENPP3. The available data is summarized in the table below.

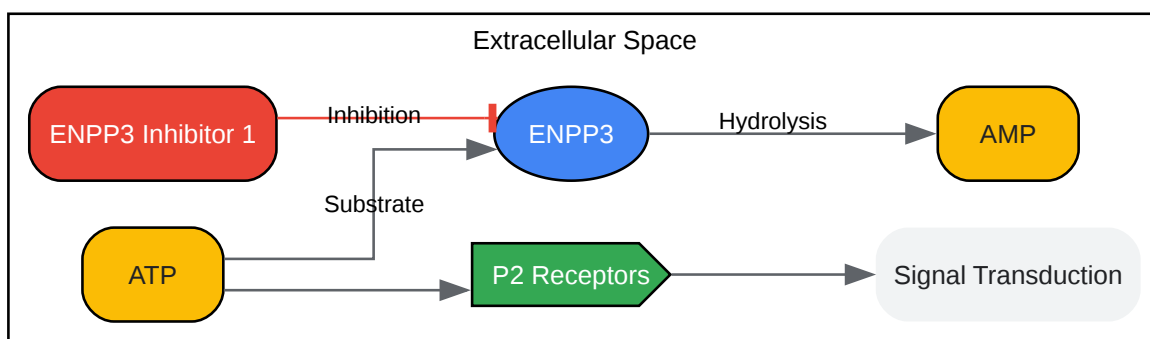
Target Enzyme	IC50	Ki	Selectivity (over ENPP3)
ENPP3	0.15 μ M[1]	53.7 nM[2][3]	-
ENPP1	41.4 μ M[1]	Not Available	~276-fold (based on IC50)
ENPP2	Not Available	Not Available	Data not available
TNAP	Not Available	Not Available	Data not available
CD73	Not Available	Not Available	Data not available
NTPDase 1	Not Available	Not Available	Data not available
NTPDase 2	Not Available	Not Available	Data not available
NTPDase 3	Not Available	Not Available	Data not available
CAII	Not Available	74.7 nM[2][3]	Potent Inhibition
CAIX	Not Available	20.3 nM[2][3]	Potent Inhibition

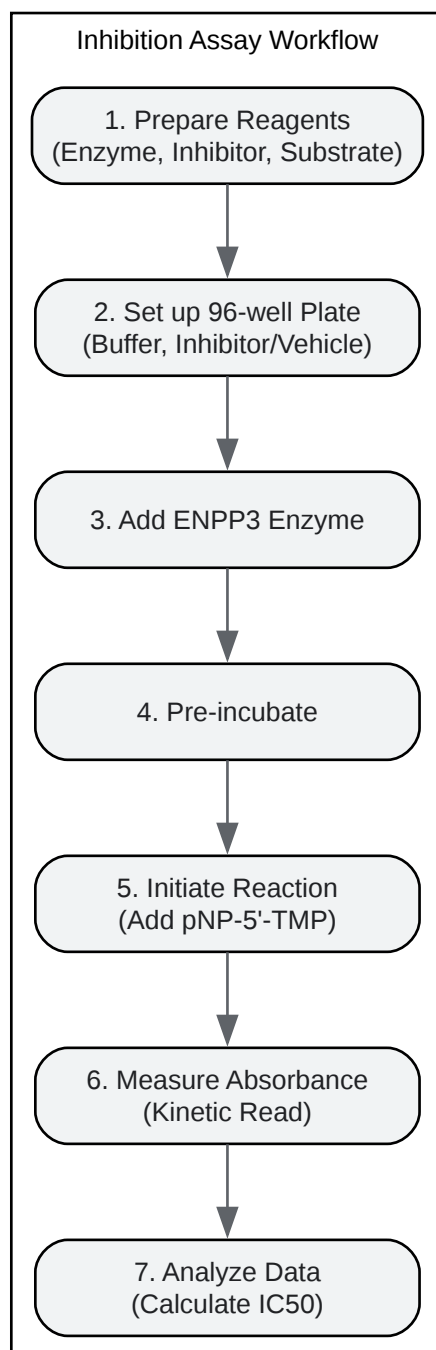
Note: IC50 and Ki values are dependent on experimental conditions. The selectivity fold is an approximation based on the provided IC50 values.

It is reported that **ENPP3 Inhibitor 1** is selective for ENPP3 over ENPP2, tissue-nonspecific alkaline phosphatase (TNAP), ecto-5'-nucleotidase (CD73), and nucleoside triphosphate diphosphohydrolases 1, 2, and 3[2][3]. However, specific inhibitory concentrations (IC50) or constants (Ki) to quantify this selectivity are not detailed in the available literature.

Signaling Pathway and Inhibition Logic

The following diagram illustrates the role of ENPP3 in the purinergic signaling pathway and the point of intervention for **ENPP3 Inhibitor 1**.





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